

# Solubility profile of Ethyl 2-(1-hydroxycyclohexyl)acetate in common lab solvents

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## Compound of Interest

Compound Name: Ethyl 2-(1-hydroxycyclohexyl)acetate

Cat. No.: B1296235

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## Solubility Profile of Ethyl 2-(1-hydroxycyclohexyl)acetate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethyl 2-(1-hydroxycyclohexyl)acetate** is a versatile intermediate in organic synthesis, particularly in the pharmaceutical and fragrance industries. Its molecular structure, featuring both a hydroxyl group and an ester functional group, dictates its physicochemical properties, including its solubility in various solvents. A thorough understanding of its solubility profile is critical for its application in synthesis, purification, formulation, and various analytical procedures.

This technical guide provides a comprehensive overview of the solubility of **Ethyl 2-(1-hydroxycyclohexyl)acetate** in common laboratory solvents. While specific quantitative solubility data for this compound is not readily available in published literature, this guide offers qualitative solubility information based on its chemical structure and general principles of solubility. Furthermore, it provides a detailed experimental protocol for determining its solubility and the analytical methods required for quantification.

## Physicochemical Properties

Property	Value
CAS Number	5326-50-1[1]
Molecular Formula	C10H18O3[1]
Molecular Weight	186.25 g/mol [1]
Appearance	Colorless liquid[2]
Melting Point	63-64 °C
Boiling Point	143-146 °C at 27 Torr

## Qualitative Solubility Profile

Based on its chemical structure, **Ethyl 2-(1-hydroxycyclohexyl)acetate** is a moderately polar molecule. The presence of a hydroxyl group allows for hydrogen bonding with polar solvents, while the ethyl ester and cyclohexyl groups contribute to its nonpolar character. One source qualitatively states that it is "Soluble in organic solvents such as alcohols, ethers and esters"[2]. The expected qualitative solubility in common laboratory solvents is summarized in the table below.

Solvent	Chemical Class	Expected Qualitative Solubility	Rationale
Water	Protic, Polar	Sparingly Soluble to Insoluble	The hydrophobic cyclohexyl and ethyl groups likely dominate over the polar hydroxyl and ester groups, limiting aqueous solubility.
Ethanol	Protic, Polar	Soluble	The ability to act as both a hydrogen bond donor and acceptor, along with its alkyl chain, allows for good solvation of the molecule.
Methanol	Protic, Polar	Soluble	Similar to ethanol, its polarity and hydrogen bonding capabilities should facilitate dissolution.
Acetone	Aprotic, Polar	Soluble	The polar carbonyl group can interact with the polar functionalities of the solute.
Ethyl Acetate	Aprotic, Moderately Polar	Soluble	As an ester itself, it is expected to be a good solvent for another ester due to "like dissolves like."
Dichloromethane	Aprotic, Moderately Polar	Soluble	Its ability to engage in dipole-dipole

interactions should allow for the dissolution of the moderately polar solute.

Chloroform

Aprotic, Moderately Polar

Soluble

Similar to dichloromethane, it is a good solvent for moderately polar organic compounds.

Diethyl Ether

Aprotic, Nonpolar

Soluble

The ether oxygen can act as a hydrogen bond acceptor for the hydroxyl group of the solute.

Toluene

Aprotic, Nonpolar

Soluble to Sparingly Soluble

The nonpolar nature of toluene may provide sufficient solvation for the nonpolar parts of the molecule.

Hexane

Aprotic, Nonpolar

Sparingly Soluble to Insoluble

The significant difference in polarity between the highly nonpolar solvent and the moderately polar solute will likely result in poor solubility.

## Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The saturation shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.<sup>[3][4]</sup>

## Objective:

To determine the equilibrium concentration of **Ethyl 2-(1-hydroxycyclohexyl)acetate** in a specific solvent at a controlled temperature.

## Materials:

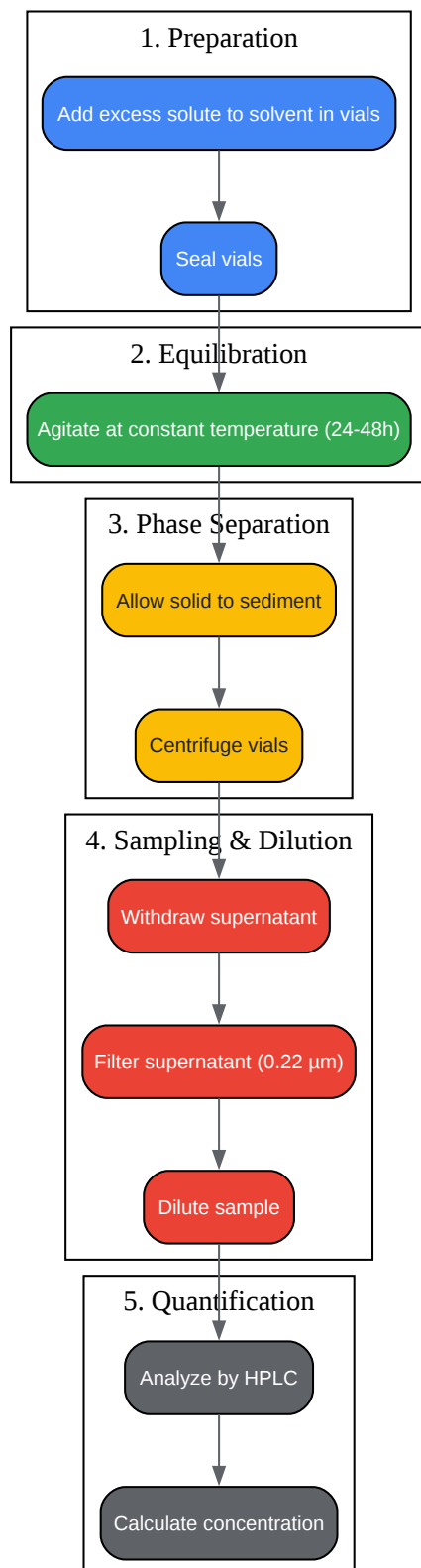
- **Ethyl 2-(1-hydroxycyclohexyl)acetate** (high purity)
- Selected solvents (analytical grade)
- Glass vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index)

## Procedure:

- Preparation of Supersaturated Solutions:
  - Add an excess amount of **Ethyl 2-(1-hydroxycyclohexyl)acetate** to a series of vials, each containing a known volume of the selected solvent. The excess solid should be clearly visible.
  - Seal the vials tightly to prevent solvent evaporation.

- Equilibration:
  - Place the vials in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., 25 °C or 37 °C).
  - Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24 to 48 hours. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been reached.
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed at the same temperature to allow the excess solid to sediment.
  - To ensure complete separation of the solid and liquid phases, centrifuge the vials at a high speed.
- Sample Collection and Preparation:
  - Carefully withdraw an aliquot of the clear supernatant using a syringe.
  - Filter the aliquot through a syringe filter into a clean vial to remove any remaining solid particles.
  - Accurately dilute the filtered supernatant with a suitable solvent (usually the same solvent used for the mobile phase in the analytical method) to a concentration within the calibration range of the analytical method.
- Quantification:
  - Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of **Ethyl 2-(1-hydroxycyclohexyl)acetate**.
  - Prepare a calibration curve using standard solutions of known concentrations of **Ethyl 2-(1-hydroxycyclohexyl)acetate**.
  - Calculate the solubility of the compound in the solvent by back-calculating from the dilution factor.

## Workflow for Solubility Determination



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Caption: Experimental workflow for determining solubility via the shake-flask method.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

A robust and validated HPLC method is crucial for the accurate quantification of **Ethyl 2-(1-hydroxycyclohexyl)acetate** in the saturated solvent samples.

### Typical HPLC Parameters:

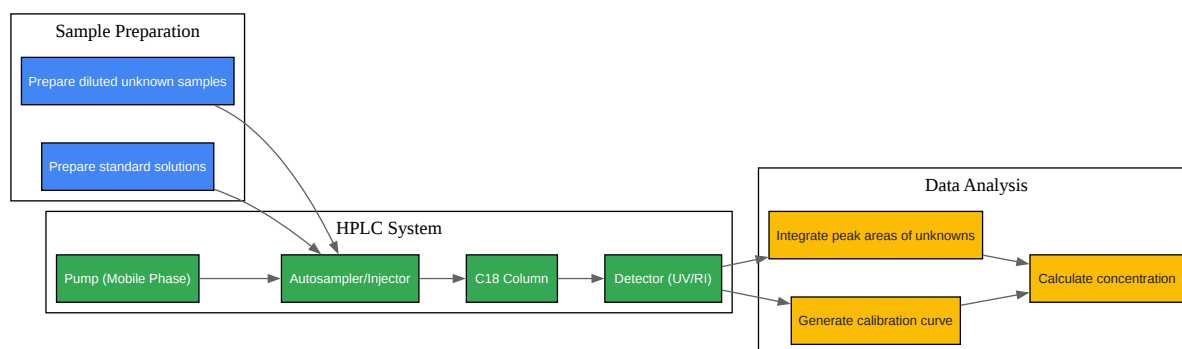
- Column: A reversed-phase column (e.g., C18, 5 µm particle size, 4.6 x 250 mm) is generally suitable for this type of compound.
- Mobile Phase: An isocratic or gradient mixture of a polar organic solvent (e.g., acetonitrile or methanol) and water. The exact ratio should be optimized to achieve good separation and peak shape.
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Column Temperature: Ambient or controlled (e.g., 25 °C).
- Detector:
  - UV-Vis Detector: If the compound has a chromophore, a UV-Vis detector can be used. The detection wavelength should be set to the absorbance maximum of the compound.
  - Refractive Index (RI) Detector: If the compound lacks a significant chromophore, an RI detector is a suitable alternative.

### Method Validation:

The chosen analytical method should be validated for linearity, accuracy, precision, and limits of detection (LOD) and quantification (LOQ) to ensure reliable results.

### Workflow for HPLC Analysis





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Caption: General workflow for quantitative analysis by HPLC.

## Conclusion

While quantitative solubility data for **Ethyl 2-(1-hydroxycyclohexyl)acetate** is not extensively documented, its chemical structure suggests good solubility in common polar organic solvents and limited solubility in water. For applications requiring precise solubility values, the experimental protocol detailed in this guide provides a robust framework for their determination. The successful execution of these methods will enable researchers and developers to effectively utilize **Ethyl 2-(1-hydroxycyclohexyl)acetate** in their work.

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## References

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